

Vat Red 10: Comprehensive Application Notes and Protocols for Material Science Research

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Compound of Interest

Compound Name: *Vat Red 10*

Cat. No.: *B1668950*

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Introduction

Vat Red 10, a member of the anthraquinone dye family, is a versatile organic compound with emerging applications in material science beyond its traditional use as a textile colorant. Its inherent photophysical properties, including fluorescence and the potential for photosensitization, make it a molecule of interest for advanced materials research. This document provides detailed application notes and experimental protocols for utilizing **Vat Red 10** in various material science domains, including as a photosensitizer, a fluorescent probe, and in the fabrication of organic electronic components.

Physicochemical Properties and Spectral Data

Vat Red 10, with the chemical formula $C_{29}H_{14}N_2O_5$ and a molecular weight of 470.43 g/mol, is a deep red powder.^{[1][2]} While largely insoluble in water, it exhibits solubility in certain organic solvents. A key characteristic of **Vat Red 10** is its absorption of visible light, with a reported absorption maximum at 530 nm.^{[3][4]} This property is central to its function as a photosensitizer and fluorescent agent.

Property	Value	References
Chemical Formula	C ₂₉ H ₁₄ N ₂ O ₅	[1]
Molecular Weight	470.43 g/mol	
Appearance	Deep red powder	
CAS Number	2379-79-5	
Absorption Maximum (λ _{max})	530 nm	

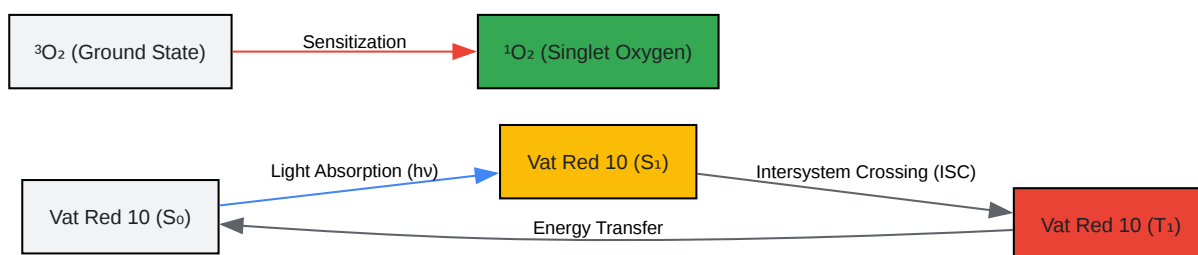
Applications in Material Science

Photosensitizer for Photodynamic Applications and Photopolymerization

Anthraquinone dyes, the class to which **Vat Red 10** belongs, are recognized for their capacity to act as photosensitizers. Upon absorption of light, they can transition to an excited triplet state and transfer energy to molecular oxygen, generating reactive singlet oxygen (¹O₂). This property is the foundation for their use in photodynamic therapy (PDT) and as photoinitiators in polymerization reactions.

a. Singlet Oxygen Generation:

The generation of singlet oxygen is a critical process in photodynamic applications. While the specific singlet oxygen quantum yield for **Vat Red 10** is not readily available in the literature, the general mechanism for anthraquinone dyes is well-established.



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Mechanism of singlet oxygen generation by **Vat Red 10**.

b. Photoinitiator for Radical Polymerization:

The reactive species generated by photosensitization can initiate radical polymerization of monomers. This is particularly relevant for applications in 3D printing and the fabrication of polymer-based materials.

Experimental Protocol: Photopolymerization of Methyl Methacrylate (MMA) using **Vat Red 10** as a Photoinitiator

Objective: To demonstrate the efficacy of **Vat Red 10** as a photoinitiator for the radical polymerization of methyl methacrylate.

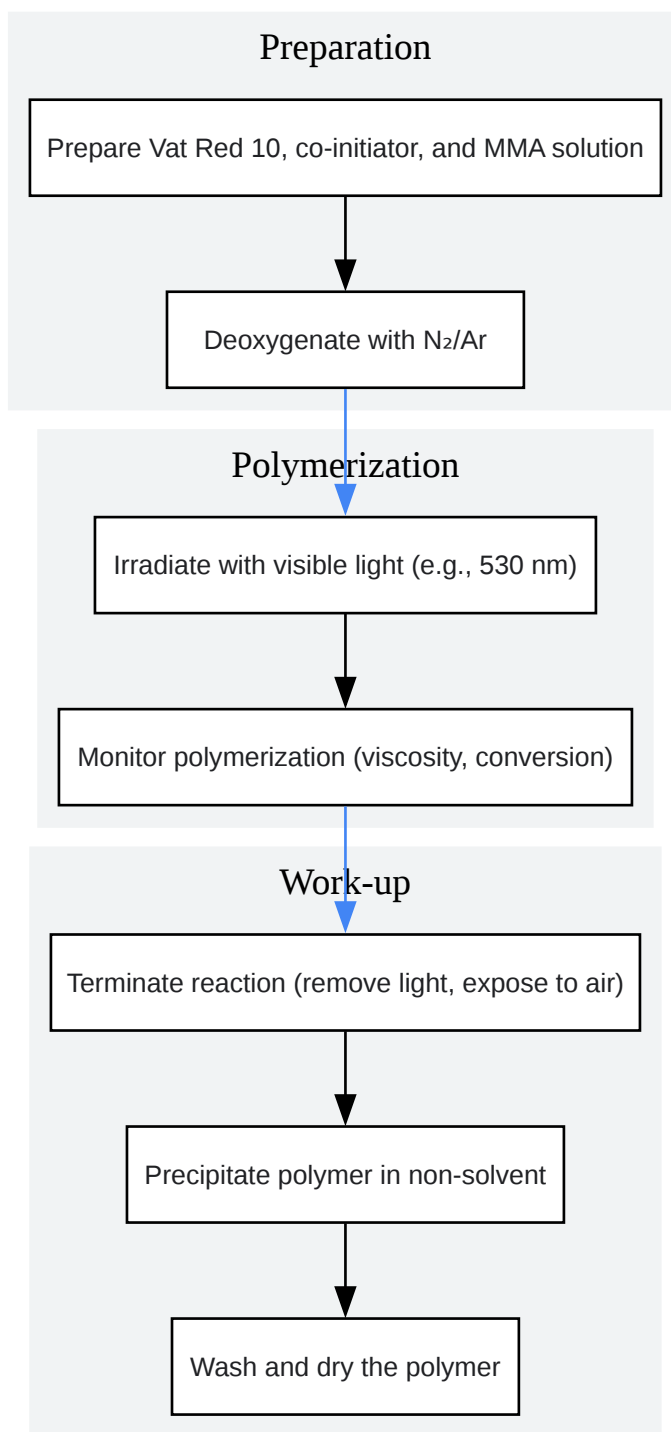
Materials:

- **Vat Red 10**
- Methyl methacrylate (MMA), inhibitor removed
- Co-initiator (e.g., a tertiary amine such as N,N-dimethylaniline)
- Solvent (e.g., Toluene)
- Visible light source (e.g., LED lamp with emission around 530 nm)
- Reaction vessel
- Nitrogen or Argon gas for inert atmosphere

Procedure:

- Prepare a solution of **Vat Red 10** and the co-initiator in the chosen solvent within the reaction vessel. The concentration of **Vat Red 10** should be optimized, typically in the range of 10^{-5} to 10^{-3} M.
- Add the purified MMA monomer to the solution.

- Deoxygenate the mixture by bubbling with nitrogen or argon gas for at least 15 minutes to prevent quenching of the excited state by oxygen.
- Seal the reaction vessel and place it under the visible light source.
- Monitor the polymerization process over time. This can be done by observing the increase in viscosity of the solution or by taking aliquots at different time points and analyzing the polymer conversion using techniques like gravimetry or spectroscopy.
- After the desired polymerization time, terminate the reaction by removing the light source and exposing the solution to air.
- Precipitate the polymer by pouring the reaction mixture into a non-solvent (e.g., methanol).
- Collect the precipitated poly(methyl methacrylate) (PMMA), wash it with the non-solvent, and dry it under vacuum.



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Workflow for **Vat Red 10**-sensitized photopolymerization.

Fluorescent Probe in Material Science

Vat Red 10 is also categorized as a fluorescent dye, indicating its potential for use as a fluorescent probe in material science for imaging and sensing applications. Its emission properties can be sensitive to the local environment, such as polarity and viscosity, which can be exploited for developing smart materials.

Experimental Protocol: Preparation of **Vat Red 10**-Doped Polymer Films for Sensing Applications

Objective: To fabricate polymer films containing **Vat Red 10** and evaluate their potential for sensing applications based on changes in fluorescence.

Materials:

- **Vat Red 10**
- Polymer matrix (e.g., Polystyrene (PS), Poly(methyl methacrylate) (PMMA))
- Solvent for the polymer and dye (e.g., Tetrahydrofuran (THF), Chloroform)
- Substrate for film casting (e.g., glass slide)
- Spin coater or doctor blade

Procedure:

- Dissolve the chosen polymer in a suitable solvent to create a polymer solution of the desired concentration.
- Prepare a stock solution of **Vat Red 10** in the same solvent.
- Add a specific amount of the **Vat Red 10** stock solution to the polymer solution to achieve the desired doping concentration. Ensure the dye is fully dissolved and the solution is homogeneous.
- Deposit the **Vat Red 10**-doped polymer solution onto a clean substrate using either spin coating or doctor blading to create a thin film of uniform thickness.

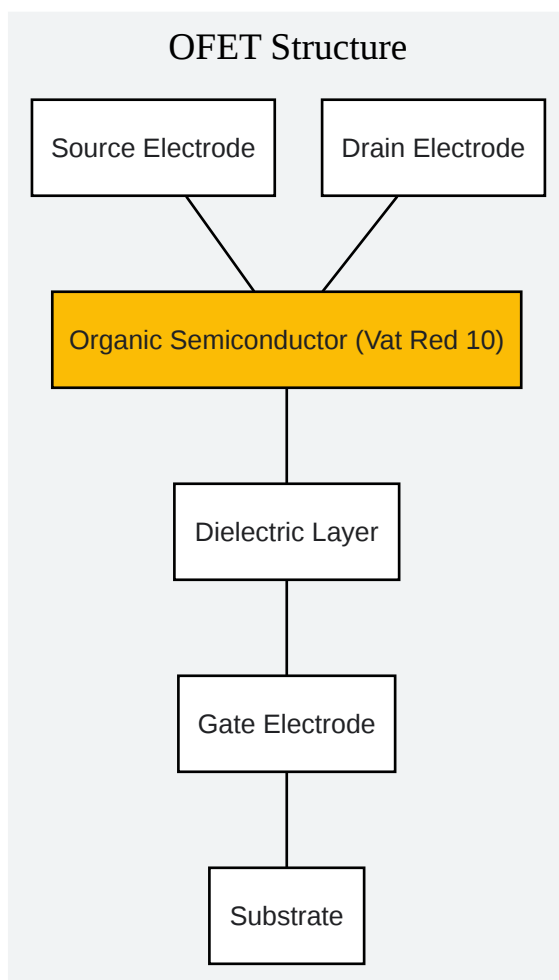
- Dry the film in an oven at a temperature below the glass transition temperature of the polymer to remove the solvent completely.
- Characterize the optical properties of the film, including its absorption and fluorescence spectra.
- Expose the film to different analytes or environmental conditions (e.g., changes in pH, presence of metal ions, temperature variations) and monitor the changes in its fluorescence intensity or emission wavelength.

Component in Organic Electronic Devices

The conjugated molecular structure of **Vat Red 10** suggests its potential for use in organic electronic devices such as Organic Field-Effect Transistors (OFETs). While specific research on **Vat Red 10** in this area is limited, the broader class of vat dyes has been investigated for such applications.

Conceptual Application: **Vat Red 10** in an Organic Field-Effect Transistor (OFET)

In an OFET, an organic semiconductor layer is responsible for charge transport between the source and drain electrodes, modulated by a gate voltage. **Vat Red 10** could potentially be used as the p-type or n-type semiconductor layer, depending on its charge transport characteristics.



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Conceptual structure of an OFET with **Vat Red 10**.

Synthesis of Vat Red 10 Nanoparticles

For certain applications, formulating **Vat Red 10** into nanoparticles can enhance its dispersibility in various media and modify its optical properties.

Experimental Protocol: Preparation of **Vat Red 10** Nanoparticles

Objective: To synthesize **Vat Red 10** nanoparticles with a controlled size distribution.

Materials:

- **Vat Red 10**

- Reducing agent (e.g., sodium dithionite)
- Alkaline solution (e.g., sodium hydroxide)
- Oxidizing agent (e.g., hydrogen peroxide or air)
- Ultrasonicator

Procedure:

- **Reduction to Leuco Form:** Disperse **Vat Red 10** powder in an aqueous alkaline solution. Heat the mixture gently while stirring. Add a reducing agent, such as sodium dithionite, portion-wise until the color of the solution changes, indicating the formation of the soluble leuco form of the dye.
- **Sudden Oxidation:** Rapidly introduce an oxidizing agent (e.g., a dilute solution of hydrogen peroxide) to the leuco-vat solution under vigorous stirring or ultrasonication. Alternatively, bubbling air or oxygen through the solution can also induce oxidation. This sudden oxidation forces the insoluble **Vat Red 10** to precipitate out as nanoparticles.
- **Purification:** The resulting nanoparticle suspension can be purified by centrifugation and washing with deionized water several times to remove any unreacted chemicals and byproducts.
- **Characterization:** Characterize the size and morphology of the synthesized nanoparticles using techniques such as Dynamic Light Scattering (DLS) and Transmission Electron Microscopy (TEM).

Conclusion

Vat Red 10 presents a promising platform for the development of advanced materials with tailored optical and electronic properties. The protocols outlined in this document provide a starting point for researchers to explore its potential in photosensitization, fluorescence-based sensing, and organic electronics. Further research is warranted to fully elucidate its photophysical parameters and to optimize its performance in various material science applications.

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